

Technical Guide: Spectroscopic Characterization of 3-Hydroxy-2-methoxyquinazolin-4(3H)-one

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3-Hydroxy-2-methoxyquinazolin-4(3H)-one

CAS No.: 86208-53-9

Cat. No.: B8482028

[Get Quote](#)

Executive Summary & Chemical Context

3-Hydroxy-2-methoxyquinazolin-4(3H)-one ($C_9H_8N_2O_3$; MW: 192.17 g/mol) represents a specific subclass of quinazolinones characterized by a cyclic hydroxamic acid moiety embedded within the pyrimidine ring, flanked by an imidate-like methoxy group at the C2 position.^[1]

This structural uniqueness presents distinct spectroscopic signatures:

- **Electronic:** The N-OH group introduces exchangeable proton dynamics and specific H-bonding capabilities.^[1]
- **Resonance:** The C2-methoxy group creates a push-pull electronic system with the C4-carbonyl, influencing chemical shifts significantly compared to 2-alkyl analogs.^[1]
- **Stability:** Unlike 2-unsubstituted hydroxamic acids, the 2-methoxy group blocks certain tautomeric shifts, locking the molecule predominantly in the N-hydroxy lactam form.^[1]

Structural Representation[1][2][3][4][5][6][7]

- Core Scaffold: Quinazolin-4(3H)-one[1][2][3][4][5][6][7][8][9][10]
- Substituents: 3-OH (-hydroxy), 2-OCH₃ (methoxy)[1]

Synthesis Overview (Provenance)

For Characterization Context Only To ensure the spectra described below are relevant, the sample must be of high purity (>98%). The typical synthesis involves the cyclization of anthranilic acid derivatives or methyl anthranilate with N-hydroxy-O-methylisourea equivalents or sequential methylation of 3-hydroxyquinazoline-2,4(1H,3H)-dione.[1]

- Purity Check: Verify absence of starting material (Anthranilate: ~6.6 ppm doublet) and O-methylation isomers (O-substituents at C4).[1]

Spectroscopic Characterization Protocols

A. Ultraviolet-Visible Spectroscopy (UV-Vis)

Purpose: Determination of electronic transitions and conjugation length.[1]

- Solvent: Methanol (HPLC Grade).[1]
- Concentration:

M.[1]

- Key Transitions:
 - Band I (230–240 nm):
transition of the aromatic benzene ring.
 - Band II (270–280 nm):
transition of the heterocyclic quinazolinone moiety.

- Band III (310–320 nm):

transition involving the C=O and N-OH lone pairs.[\[1\]](#)

B. Infrared Spectroscopy (FT-IR)

Purpose: Identification of functional groups and H-bonding networks.[\[1\]](#) Method: KBr Pellet or ATR (Attenuated Total Reflectance).[\[1\]](#)

Functional Group	Wavenumber ()	Intensity	Description
O-H Stretch	3100–3350	Broad/Med	Characteristic of N-OH; broadened by H-bonding. [1]
C-H Stretch (Ar)	3050–3080	Weak	Aromatic C-H vibrations. [1]
C-H Stretch (Alk)	2940–2990	Weak	Methyl group (-OCH ₃) asymmetric stretch. [1]
C=O Stretch	1665–1685	Strong	Amide I band (lactam carbonyl). [1] Slightly lower due to N-OH conjugation.
C=N Stretch	1605–1620	Medium	Ring C=N stretch at position 2. [1]
C-O Stretch	1250–1280	Strong	Aryl/Imidate ether C-O stretch. [1]
N-O Stretch	940–980	Medium	Characteristic N-O single bond vibration. [1]

C. Nuclear Magnetic Resonance (NMR)

Purpose: Definitive structural elucidation.^[1] Solvent: DMSO-

is preferred over CDCl

to solubilize the polar N-OH group and prevent aggregation.^[1]

1.

H NMR (400 MHz, DMSO-

)

- Key Diagnostic: The disappearance of the N-H signal (usually ~12 ppm in quinazolinones) and appearance of the N-OH signal.^[1]

Position	Shift (, ppm)	Multiplicity	Integration	Assignment
N-OH	10.8 – 11.5	Broad Singlet	1H	Exchangeable with D ₂ O.[1] Highly deshielded.
H-5	8.10 – 8.15	Doublet (Hz)	1H	Peri-position to C=O; most deshielded aromatic.[1]
H-7	7.75 – 7.85	Triplet (Hz)	1H	Aromatic ring.[1] [4]
H-8	7.60 – 7.70	Doublet (Hz)	1H	Aromatic ring.[1]
H-6	7.45 – 7.55	Triplet (Hz)	1H	Aromatic ring.[1]
2-OCH ₃	4.05 – 4.15	Singlet	3H	Methoxy group attached to C2 (Imidate-like).[1]

2.

C NMR (100 MHz, DMSO-

)

- Key Diagnostic: Distinction between C4 (carbonyl) and C2 (imidate carbon).[1]

Carbon	Shift (, ppm)	Type	Notes
C-4	158.5 – 160.0	C=O[1]	Carbonyl carbon.[1][8][11]
C-2	155.0 – 157.0	C=N	Attached to OMe and N-OH; highly deshielded.
C-8a	146.0 – 148.0	Quaternary	Junction carbon (N-side).[1]
C-7	134.0 – 135.0	CH	Aromatic.
C-5	126.0 – 127.0	CH	Aromatic.
C-8	125.5 – 126.5	CH	Aromatic.
C-6	126.0 – 127.0	CH	Aromatic.
C-4a	119.0 – 121.0	Quaternary	Junction carbon (C=O side).[1]
OCH ₃	55.5 – 57.0	CH ₃	Methoxy carbon.[1]

D. Mass Spectrometry (HRMS-ESI)

Purpose: Confirmation of molecular formula and fragmentation analysis.[1]

- Ionization: Electrospray Ionization (ESI), Positive Mode ().
- Calculated Mass (): 193.0613 Da.[1]

Fragmentation Pathway (MS/MS):

- Precursor:

193 (

).

- Loss of Oxygen/Hydroxyl: Loss of 16/17 Da is common in N-oxides/N-hydroxy compounds

176/177.[\[1\]](#)

- Loss of Methoxy: Loss of

(31 Da)

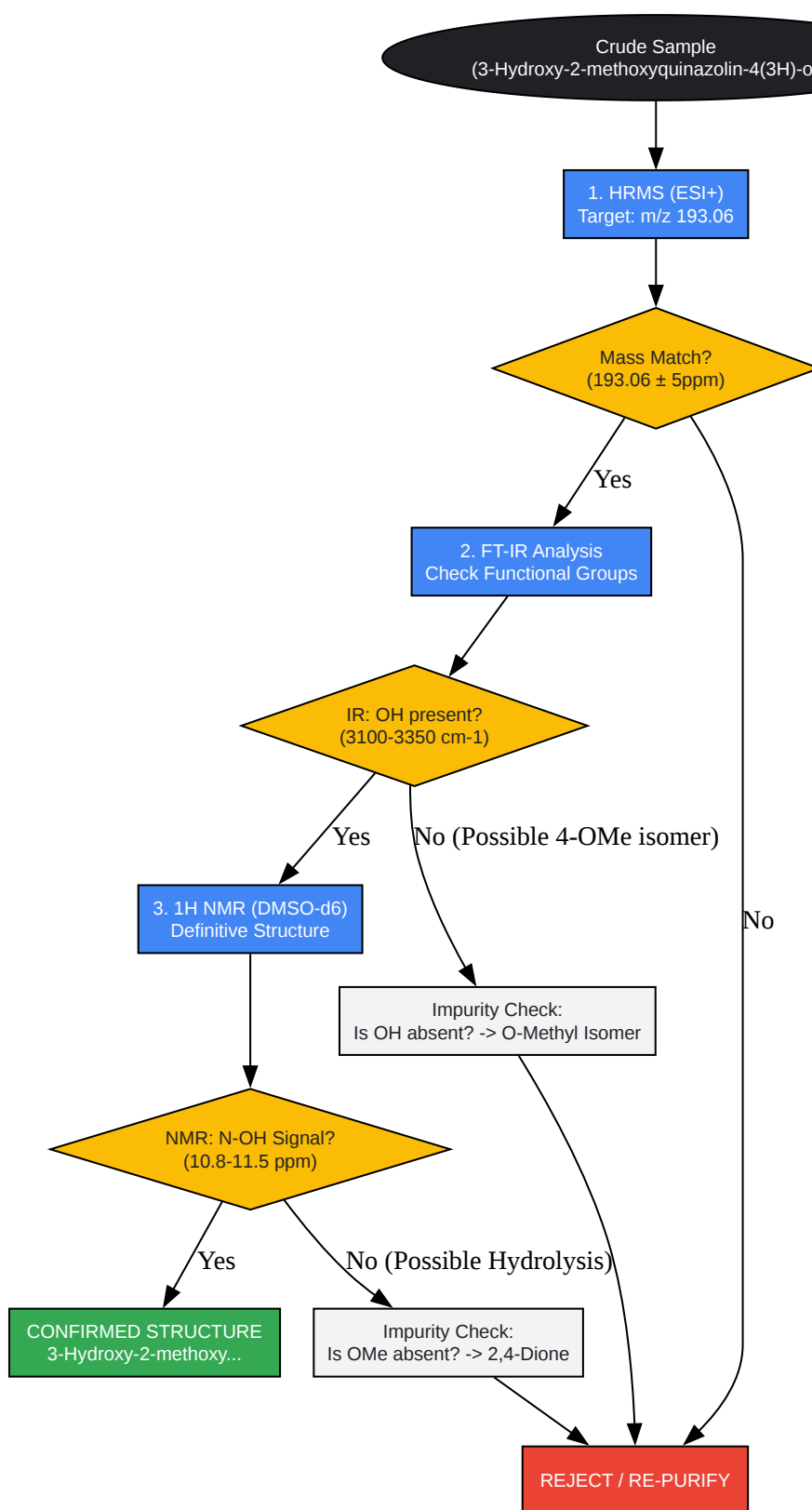
162.[\[1\]](#)

- RDA Cleavage: Retro-Diels-Alder cleavage of the pyrimidine ring is less common but can yield benzonitrile fragments (

103).[\[1\]](#)

Visualization of Characterization Logic

The following diagram illustrates the logical workflow for confirming the structure, distinguishing it from common impurities like the O-methyl isomer (4-methoxy) or the 2,4-dione tautomer.



[Click to download full resolution via product page](#)

Caption: Step-by-step decision tree for the spectroscopic validation of **3-Hydroxy-2-methoxyquinazolin-4(3H)-one**, highlighting critical checkpoints for impurity exclusion.

Experimental Causality & Troubleshooting

Why DMSO- ?

Chloroform (

) is often insufficient for 3-hydroxyquinazolinones due to the strong intermolecular hydrogen bonding of the N-OH group, which leads to line broadening or precipitation.^[1] DMSO disrupts these intermolecular bonds, sharpening the signals and allowing the N-OH proton to be observed as a distinct singlet.

Distinguishing Isomers

A common synthetic byproduct is 4-methoxyquinazolin-2(1H)-one (the O-alkylation at C4 instead of C2, or tautomeric variation).^[1]

- Target Molecule: C=O at ~160 ppm, C-OMe at ~156 ppm.^[1]
- Isomer (4-OMe): C-OMe at ~165 ppm (C4), C=O at ~150 ppm (C2).^[1]
- HMBC (Heteronuclear Multiple Bond Correlation): This 2D NMR technique is the gold standard. In the target molecule, the Methoxy protons (4.1) will show a correlation to the C2 carbon (156). In the isomer, they would correlate to C4.

References

- General Quinazolinone Spectroscopy: El-Azab, A. S., et al. (2010).^[1] "Synthesis and biological evaluation of some new 2,3-disubstituted quinazolin-4(3H)-ones." European Journal of Medicinal Chemistry, 45(9), 4188-4198. [Link](#)
- N-Hydroxyquinazolinone Characterization: Hamed, M. M., et al. (2012).^[1] "Synthesis and Spectral Characterization of Novel 2,3-Disubstituted Quinazolin-4(3H)-one Derivatives." American Journal of Organic Chemistry, 2(1), 1-8.^[5] [Link](#)

- IR/NMR of 2-Alkoxy Derivatives: Kausar, N., et al. (2016). "Synthesis of 2,3-dihydroquinazolinones and quinazolin-4(3H)-one catalyzed by Graphene Oxide." RSC Advances, 6, 62659-62667. [Link](#)
- Mass Spectrometry of Quinazolinones: Zhang, Y., et al. (2023).[4] "H₂O₂-Mediated Synthesis of a Quinazolin-4(3H)-one Scaffold: A Sustainable Approach." ACS Omega, 8(36), 32863–32874. [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 1,2-Dihydro-2-(4-methoxyphenyl)-4(3H)-quinazolinone | C₁₅H₁₄N₂O₂ | CID 484118 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
- 3. Expeditious Synthesis and Spectroscopic Characterization of 2-Methyl-3-Substituted-Quinazolin-4(3H)-one Derivatives – Oriental Journal of Chemistry [orientjchem.org]
- 4. mdpi.com [mdpi.com]
- 5. Synthesis and Spectral Characterization of Novel 2, 3-Disubstituted Quinazolin-4(3H) one Derivatives [article.sapub.org]
- 6. scispace.com [scispace.com]
- 7. researchgate.net [researchgate.net]
- 8. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 9. mdpi.com [mdpi.com]
- 10. researchgate.net [researchgate.net]
- 11. rsc.org [rsc.org]
- To cite this document: BenchChem. [Technical Guide: Spectroscopic Characterization of 3-Hydroxy-2-methoxyquinazolin-4(3H)-one]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8482028/docs#technical-guide-spectroscopic-characterization-of-3-hydroxy-2-methoxyquinazolin-4-3h-one]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)